

Chromatographic separation of 1,2- and 1,3-diacylglycerol isomers

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Compound of Interest

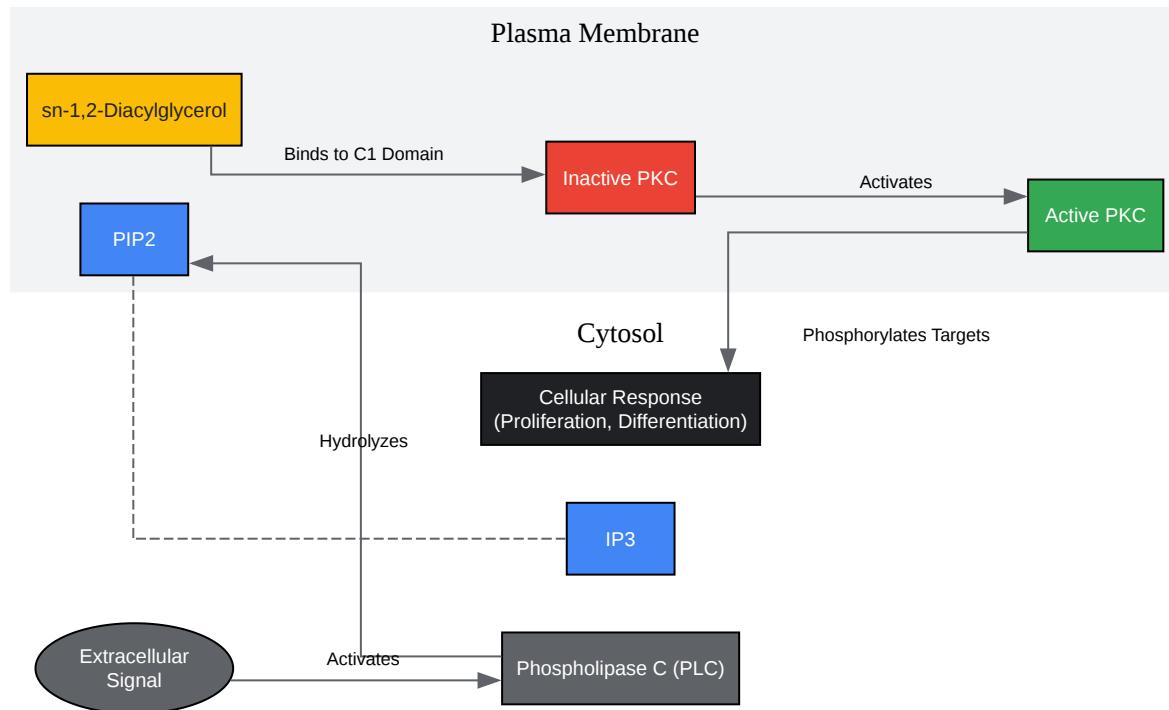
Compound Name: 1-Palmitoyl-3-arachidoyl-rac-glycerol

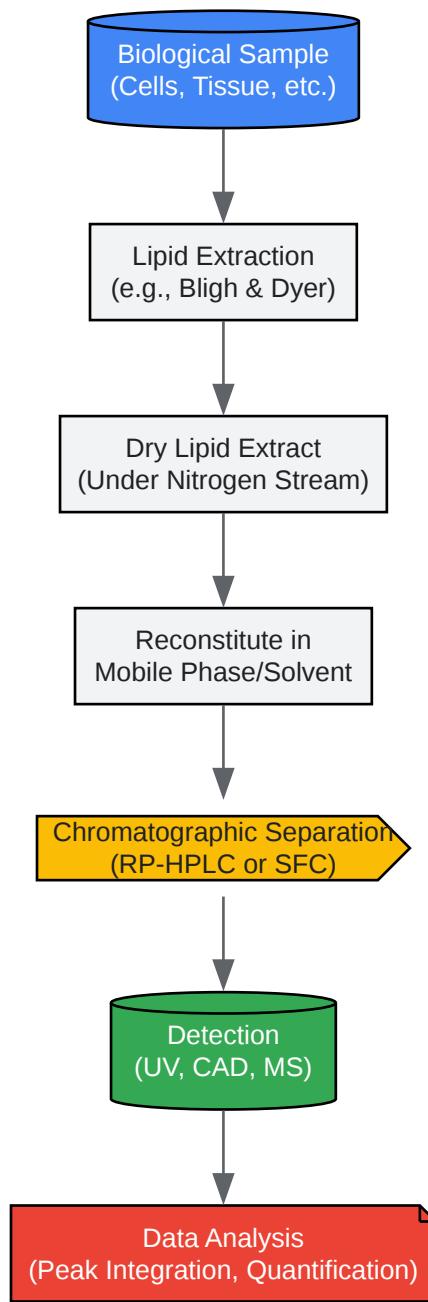
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Diacylglycerol Signaling Pathway

The canonical signaling pathway involving diacylglycerol begins with the hydrolysis of plasma membrane phospholipids like phosphatidylinositol 4,5-bisphosphate (PIP2) by Phospholipase C (PLC).^[2] This reaction generates two second messengers: sn-1,2-DAG and inositol 1,4,5-triphosphate (IP₃).^[3] The sn-1,2-DAG isomer remains in the membrane and activates PKC, a key enzyme in signal transduction pathways that regulate cellular processes such as proliferation, differentiation, and apoptosis.^{[1][2]} The 1,3-DAG isomer is not a physiological activator of PKC.^[2]





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References

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- 3. DAG tales: the multiple faces of diacylglycerol—stereochemistry, metabolism, and signaling - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://PMC.ncbi.nlm.nih.gov)
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